

A Comprehensive Technical Guide to the Physicochemical Properties of C10-200

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C10-200
Cat. No.: B15574644

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The designation "**C10-200**" does not correspond to a specific, publicly documented molecule in established chemical and biological databases. The following guide is a generalized framework based on a hypothetical molecule with this designation, designed to illustrate the expected data presentation, experimental detail, and visualization required for a comprehensive physicochemical profile in a drug development context. The data and pathways presented are illustrative and should be replaced with compound-specific information.

Introduction

The physicochemical properties of a drug candidate are fundamental to its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and ultimate therapeutic efficacy. This document provides a detailed overview of the core physicochemical characteristics of the hypothetical molecule **C10-200**, offering a template for the systematic evaluation of early-stage drug candidates.

Core Physicochemical Properties

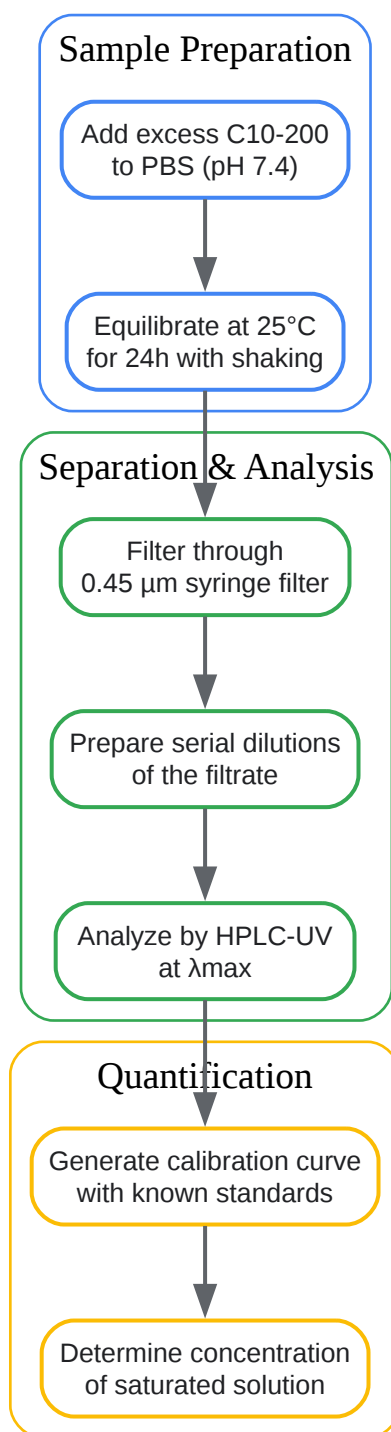
A summary of the key physicochemical parameters for **C10-200** is presented below. These properties are critical for predicting the molecule's behavior in biological systems and for guiding formulation development.

Property	Value	Experimental Method
Molecular Formula	C ₂₀ H ₂₅ N ₅ O ₅	High-Resolution Mass Spectrometry
Molecular Weight	431.45 g/mol	High-Resolution Mass Spectrometry
Aqueous Solubility	0.15 mg/mL at pH 7.4	HPLC-UV Quantification
LogP (Octanol-Water)	2.8	Shake-Flask Method
pKa (Acidic)	8.2	Potentiometric Titration
pKa (Basic)	4.5	Potentiometric Titration
Melting Point	175-178 °C	Differential Scanning Calorimetry
Chemical Stability	Stable for >48h at pH 1.2, 6.8, 7.4	HPLC-UV Stability Assay

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are essential for reproducibility and data interpretation.

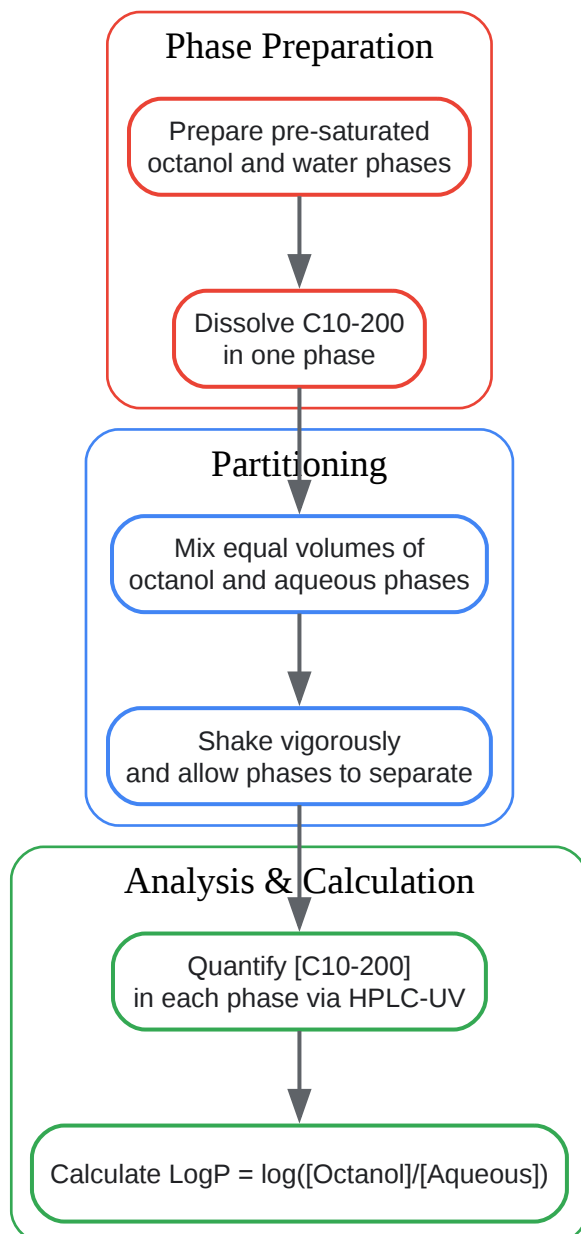
The equilibrium solubility of **C10-200** in phosphate-buffered saline (PBS) at pH 7.4 was determined using a standardized shake-flask method.



[Click to download full resolution via product page](#)

Caption: Workflow for Aqueous Solubility Determination.

The LogP value, a measure of lipophilicity, was determined by the shake-flask method, followed by quantification of the compound in both the aqueous and octanol phases.



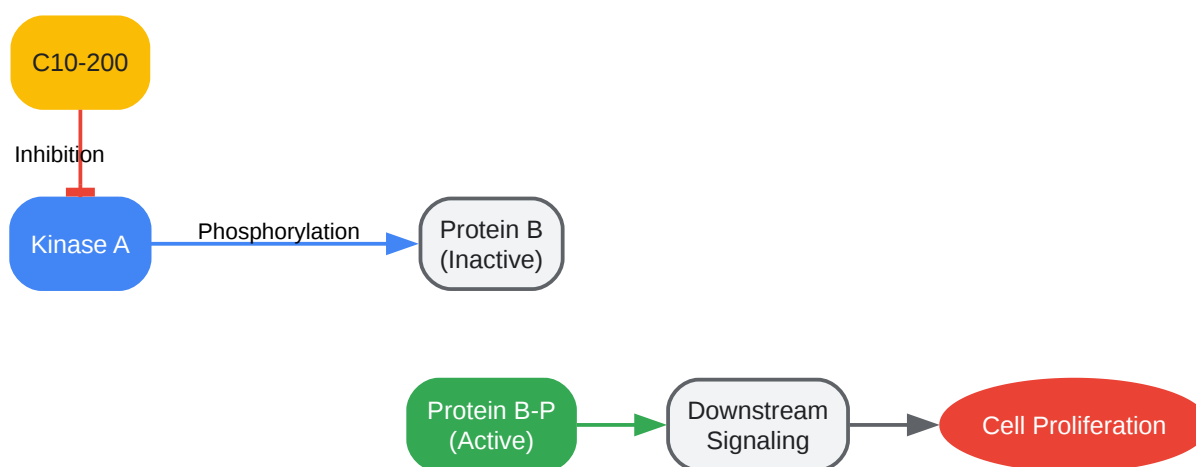
[Click to download full resolution via product page](#)

Caption: Protocol for LogP Determination via Shake-Flask.

Biological Interactions and Signaling

Understanding the interaction of **C10-200** with biological systems is paramount. This section outlines a hypothetical mechanism of action where **C10-200** acts as an inhibitor of a key kinase pathway involved in cell proliferation.

C10-200 is postulated to be a competitive inhibitor of Kinase A, a critical upstream regulator in the Proliferation Signaling Cascade. By binding to the ATP-binding pocket of Kinase A, **C10-200** prevents the phosphorylation of its downstream substrate, Protein B, thereby arresting the signaling cascade that leads to cell cycle progression.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of C10-200]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574644/docs#a-comprehensive-technical-guide-to-the-physicochemical-properties-of-c10-200\]](https://www.benchchem.com/product/b15574644/docs#a-comprehensive-technical-guide-to-the-physicochemical-properties-of-c10-200)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)